Application Note: Structural Elucidation of Anisyl Butyrate using ^{1}H and ^{13}C NMR Spectroscopy

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Anisyl butyrate*
CAS No.:	*6963-56-0*
Cat. No.:	*B1584371*

Get Quote

Abstract

Anisyl butyrate, a key compound in the flavor and fragrance industry, requires precise structural verification and purity assessment for quality control. This application note provides a detailed guide to the interpretation of its ^{1}H and ^{13}C Nuclear Magnetic Resonance (NMR) spectra. We present a comprehensive analysis of expected chemical shifts, multiplicity patterns, and coupling constants. Furthermore, this document outlines field-proven, step-by-step protocols for sample preparation, spectral acquisition, and data processing, designed for researchers and professionals in chemical analysis and drug development.

Introduction: The Role of NMR in Characterizing Aroma Chemicals

Anisyl butyrate, with the IUPAC name (4-methoxyphenyl)methyl butanoate, is a carboxylic ester recognized for its sweet, fruity, and floral aroma, often described as plum-like.[1] Its

© 2026 BenchChem. All rights reserved.

molecular formula is $C_{12}H_{16}O_3$.[2][3] Given its application in consumer products, verifying the chemical structure and ensuring the absence of impurities is paramount.

NMR spectroscopy stands as the gold standard for the unambiguous structural elucidation of organic molecules. It provides detailed information about the chemical environment of individual atoms (specifically ^1H and ^{13}C nuclei), revealing the molecular skeleton, connectivity, and even subtle stereochemical relationships. This guide explains the theoretical basis for the spectral features of **anisyl butyrate** and provides a practical framework for obtaining and interpreting high-quality NMR data.

Molecular Structure and Predicted NMR Environments

To interpret an NMR spectrum, one must first deconstruct the molecule into its unique electronic environments. The structure of **anisyl butyrate** contains a para-substituted benzene ring, a methoxy group, a benzylic methylene group, and a butyrate ester chain. Each of these moieties contains protons and carbons in distinct chemical environments.

dot graph Anisyl_Butyrate_Structure { layout=neato; node [shape=none, fontsize=12, fontname="Arial", fontcolor="#202124"]; edge [fontsize=10, fontname="Arial"];

// Define nodes for atoms C1 [label="C", pos="0,0!"]; C2 [label="C", pos="-1.2,-0.7!"]; C3 [label="C", pos="-1.2,-2.1!"]; C4 [label="C", pos="0,-2.8!"]; C5 [label="C", pos="1.2,-2.1!"]; C6 [label="C", pos="1.2,-0.7!"]; O_methoxy [label="O", pos="0,-4.2!"]; C_methoxy [label="CH₃", pos="0,-5.4!", fontcolor="#34A853"]; C_benzyl [label="CH₂", pos="2.6,-0.7!", fontcolor="#EA4335"]; O_ester1 [label="O", pos="3.8,-0.7!"]; C_carbonyl [label="C", pos="5.0,0!"]; O_carbonyl [label="O", pos="5.0,1.2!"]; C_alpha [label="CH₂", pos="6.4,0!", fontcolor="#FBBC05"]; C_beta [label="CH₂", pos="7.8,0!", fontcolor="#4285F4"]; C_gamma [label="CH₃", pos="9.2,0!", fontcolor="#34A853"];

// Define nodes for protons H2 [label="H", pos="-2.2,-0.2!"]; H3 [label="H", pos="-2.2,-2.6!"]; H5 [label="H", pos="2.2,-2.6!"]; H6 [label="H", pos="2.2,-0.2!"];

// Aromatic Ring Labels node [shape=plaintext, fontsize=10, fontcolor="#5F6368"]; label_H_ortho_ester [label="Ha", pos="-2.6, -0.2!"]; label_H_ortho_methoxy [label="Hb",

© 2026 BenchChem. All rights reserved.

pos="-2.6, -2.6!"]; label_H_ortho_methoxy2 [label="Hb", pos="2.6, -2.6!"]; label_H_ortho_ester2 [label="Ha", pos="2.6, -0.2!"];

// Draw bonds C1 -- C2 -- C3 -- C4 -- C5 -- C6 -- C1; C4 -- O_methoxy -- C_methoxy; C6 -- C_benzyl -- O_ester1 -- C_carbonyl; C_carbonyl -- O_carbonyl [style=double, len=1.2]; C_carbonyl -- C_alpha -- C_beta -- C_gamma;

// Aromatic Protons C2 -- H2; C3 -- H3; C5 -- H5; C6 -- H6; } enddot Figure 1: Structure of **Anisyl Butyrate** with key proton groups colored for NMR assignment.

Interpreting the ^{1}H NMR Spectrum

The ^{1}H NMR spectrum provides information based on four key features: chemical shift (δ), integration, multiplicity (splitting pattern), and coupling constants (J).

Predicted Chemical Shifts, Multiplicities, and Integration

- Aromatic Protons (Ha, Hb): The para-substituted ring creates an AA'BB' system, which simplifies to two distinct signals, each integrating to 2H.
    - Ha (ortho to -CH_2O-): These protons are deshielded by the adjacent ester group. Expected chemical shift is ~7.3 ppm. They are coupled to Hb, appearing as a doublet.
    - Hb (ortho to -OCH_3): These protons are shielded by the electron-donating methoxy group. Expected chemical shift is ~6.9 ppm. They are coupled to Ha, also appearing as a doublet. [4][5]
- Benzylic Protons (-OCH_2Ar): This methylene group is deshielded by both the aromatic ring and the adjacent ester oxygen. With no adjacent protons to couple with, it will appear as a sharp singlet integrating to 2H, expected around 5.0 ppm.[6][7]
- Methoxy Protons (-OCH_3): The methoxy group protons are in a shielded environment and do not couple with other protons, resulting in a distinct singlet integrating to 3H at approximately 3.8 ppm.[4]
- Butyrate Chain Protons:

© 2026 BenchChem. All rights reserved.

- α-Methylene (-CH_2-C=O): These protons are adjacent to the electron-withdrawing carbonyl group and are thus deshielded. They are coupled to the β-methylene protons and will appear as a triplet, integrating to 2H, around 2.2-2.4 ppm.[6][7][8]
- β-Methylene (-CH_2-): These protons are coupled to both the α-methylene (2H) and γ-methyl (3H) protons. According to the n+1 rule, this signal will be split into a sextet (or a complex multiplet). It integrates to 2H and is expected around 1.7 ppm.[7]
- γ-Methyl (-CH_3): This terminal methyl group is the most shielded in the molecule. It is coupled to the β-methylene protons and will appear as a triplet, integrating to 3H, around 0.9 ppm.[7]

Coupling Constants (J)

The magnitude of the J-coupling constant provides structural information about the proximity and geometry of coupled nuclei.[9]

- Ortho-coupling ($^3J_{HH}$) on the aromatic ring: Typically in the range of 7-10 Hz.[10][11]
- Vicinal-coupling ($^3J_{HH}$) in the alkyl chain: Expected to be around 7-8 Hz.[9]

Summary of Predicted ^{1}H NMR Data

© 2026 BenchChem. All rights reserved.

Assigned Protons	Label	Predicted δ (ppm)	Integration	Multiplicity	Coupling Constant (J, Hz)
Aromatic (ortho to -CH_2O)	Ha	~7.3	2H	Doublet (d)	~8-9
Aromatic (ortho to -OCH_3)	Hb	~6.9	2H	Doublet (d)	~8-9
Benzylic Methylene	-OCH_2Ar	~5.0	2H	Singlet (s)	N/A
Methoxy	-OCH_3	~3.8	3H	Singlet (s)	N/A
α-Methylene	-$CH_2C=O$	~2.3	2H	Triplet (t)	~7-8
β-Methylene	-CH_2-	~1.7	2H	Sextet (sext)	~7-8
γ-Methyl	-CH_3	~0.9	3H	Triplet (t)	~7-8

Interpreting the ^{13}C NMR Spectrum

Proton-decoupled ^{13}C NMR spectra show a single peak for each unique carbon environment. The chemical shift is highly dependent on the carbon's hybridization and the electronegativity of attached atoms.

Predicted Chemical Shifts

- Carbonyl Carbon (C=O): The ester carbonyl carbon is highly deshielded and will appear far downfield, typically in the 165-175 ppm range.[12][13]
- Aromatic Carbons: Due to para-substitution, four distinct signals are expected for the six aromatic carbons.
  - C4 (C-OCH_3): The carbon attached to the methoxy oxygen is the most deshielded aromatic carbon, expected around 159-160 ppm.

© 2026 BenchChem. All rights reserved.

- C1 (C-CH_2O): The quaternary carbon attached to the benzylic methylene group is expected around 128-130 ppm.
- C2/C6 (CH, ortho to -CH_2O): These carbons are expected around 129-130 ppm.
- C3/C5 (CH, ortho to -OCH_3): These carbons are significantly shielded by the electron-donating oxygen and appear upfield, around 114-115 ppm.[13][14]

- Benzylic Carbon (-OCH_2Ar): This sp^3 carbon is attached to an oxygen and an aromatic ring, placing its signal around 66 ppm.[14]
- Methoxy Carbon (-OCH_3): This carbon, attached to an electronegative oxygen, will resonate around 55 ppm.[12][14]
- Butyrate Chain Carbons:
  - α-Carbon (-$CH_2C=O$): Attached to the carbonyl, expected around 36 ppm.
  - β-Carbon (-CH_2-): Expected around 18 ppm.
  - γ-Carbon (-CH_3): The terminal methyl carbon is the most shielded, expected around 13-14 ppm.[15][16]

Summary of Predicted ^{13}C NMR Data

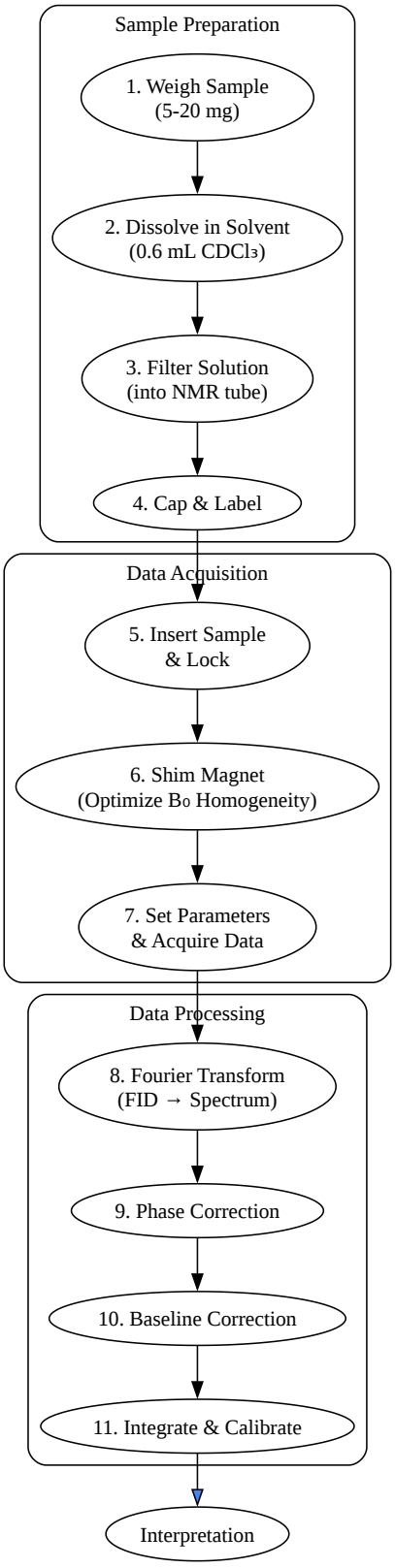
© 2026 BenchChem. All rights reserved.

Assigned Carbon	Predicted δ (ppm)
Carbonyl (C=O)	~173
Aromatic (C-OCH_3)	~160
Aromatic (CH, ortho to -CH_2O)	~130
Aromatic (C-CH_2O)	~129
Aromatic (CH, ortho to -OCH_3)	~114
Benzylic (-OCH_2Ar)	~66
Methoxy (-OCH_3)	~55
α-Methylene (-$CH_2C=O$)	~36
β-Methylene (-CH_2-)	~18
γ-Methyl (-CH_3)	~14

Protocols for NMR Analysis

Obtaining high-quality, reproducible NMR data requires meticulous sample preparation and careful selection of acquisition parameters.

© 2026 BenchChem. All rights reserved.



Click to download full resolution via product page

© 2026 BenchChem. All rights reserved.

Protocol: Sample Preparation

The goal of this protocol is to create a homogeneous solution free of particulate matter.[17][18]

- Weighing: Accurately weigh 5-20 mg of **anisyl butyrate** into a clean, dry vial.
  - Rationale: This concentration range is typically sufficient for achieving a good signal-to-noise ratio in modern spectrometers for both ^{1}H and ^{13}C experiments without causing issues like line broadening.[17]
- Solvent Addition: Using a calibrated pipette, add 0.6-0.7 mL of a deuterated solvent (e.g., Chloroform-d, $CDCl_3$) to the vial. $CDCl_3$ is a common choice due to its excellent solubilizing power for moderately polar organic compounds and its single, easily identifiable residual solvent peak.[18][19]
- Dissolution: Gently agitate the vial until the sample is completely dissolved.
- Filtration and Transfer: Draw the solution into a clean Pasteur pipette plugged with a small amount of cotton or glass wool. Carefully transfer the filtered solution into a high-quality 5 mm NMR tube.[18][20]
  - Rationale: Filtering removes dust and other particulates that can severely degrade magnetic field homogeneity, leading to poor spectral resolution and distorted peak shapes.[18]
- Capping and Labeling: Securely cap the NMR tube to prevent solvent evaporation and contamination. Label the tube clearly near the top.[20][21]

Protocol: Data Acquisition (^{1}H and ^{13}C)

These parameters are typical for a 400-600 MHz spectrometer and may require adjustment based on the specific instrument and sample concentration.

- Instrument Setup: Insert the sample into the spectrometer. Lock the field onto the deuterium signal of the solvent and tune/match the probe for the desired nucleus (^{1}H or ^{13}C).
- Shimming: Perform automated or manual shimming to optimize the magnetic field homogeneity across the sample volume. This is critical for achieving sharp lines and high

© 2026 BenchChem. All rights reserved.

resolution.[19]

- Parameter Setup & Acquisition:
  - ^{1}H NMR:
    - Spectral Width (SW): 12-16 ppm. This ensures all expected signals, from ~0 to 10 ppm, are captured.[22]
    - Number of Scans (NS): 8 to 16. **Anisyl butyrate** should provide a strong signal, so extensive signal averaging is not typically required.
    - Acquisition Time (AT): 2-4 seconds. This duration is usually sufficient to allow the Free Induction Decay (FID) to decay into the noise, ensuring good digital resolution.[23]
    - Relaxation Delay (D1): 1-2 seconds.
  - ^{13}C NMR {with proton decoupling}:
    - Spectral Width (SW): 220-240 ppm. This wide range covers all typical organic carbon signals.[22]
    - Number of Scans (NS): 128 to 1024. The low natural abundance of ^{13}C necessitates more scans to achieve an adequate signal-to-noise ratio. The exact number will depend on sample concentration.
    - Acquisition Time (AT): 1-2 seconds.
    - Relaxation Delay (D1): 2 seconds.
- Receiver Gain (RG): Use the instrument's automatic receiver gain setting (rga on Bruker systems) before acquisition to maximize the dynamic range of the analog-to-digital converter (ADC) without causing signal clipping.[23]

Protocol: Data Processing

- Fourier Transform (FT): The raw time-domain data (FID) is converted into the frequency-domain spectrum.

© 2026 BenchChem. All rights reserved.

- Phase Correction: Manually or automatically adjust the phase of the spectrum so that all peaks are purely in the absorption mode (positive and symmetrical).
- Baseline Correction: Apply a polynomial function to correct any rolling or distortion in the spectral baseline.
- Calibration: Reference the spectrum. For a $CDCl_3$ solution, the residual $CHCl_3$ peak is set to 7.26 ppm for ^1H NMR, and the $CDCl_3$ triplet is centered at 77.16 ppm for ^{13}C NMR.
- Integration (^1H NMR): Integrate the area under each signal. Set the integration of one well-resolved peak (e.g., the 3H singlet of the methoxy group) to its known proton count and normalize all other integrals relative to it.

Conclusion

^1H and ^{13}C NMR spectroscopy provide a powerful and definitive method for the structural confirmation and purity analysis of **anisyl butyrate**. By understanding the fundamental principles of chemical shifts, coupling, and integration, researchers can confidently interpret the resulting spectra. The predicted data and detailed protocols presented in this application note serve as a robust reference for scientists engaged in the analysis of flavors, fragrances, and other fine chemicals, ensuring product quality and consistency.

References

- Anasazi Instruments. (n.d.). NMR Education: How to Choose Your Acquisition Parameters? Retrieved from [Link][24]
- Hornak, J. P. (n.d.). The Basics of NMR: Sample Preparation. Rochester Institute of Technology. Retrieved from [Link][19]
- JEOL. (n.d.). NMR Sample Preparation. Retrieved from [Link][20]
- Organomation. (n.d.). NMR Sample Preparation: The Complete Guide. Retrieved from [Link][17]
- Nanalysis. (2021). NMR acquisition parameters and qNMR. Retrieved from [Link][22]
- Western University. (2013). NMR Sample Preparation. Retrieved from [Link][18]

© 2026 BenchChem. All rights reserved.

- University of Wisconsin-Madison. (n.d.). A List of Commonly used Acquisition Parameters in Bruker TOPSPIN. Department of Chemistry. Retrieved from [Link][25]
- Study.com. (n.d.). Why para aromatic has a low J constant and why ortho has high J constant? Retrieved from [Link][10]
- Chemistry LibreTexts. (2022). How do I choose the right acquisition parameters for a quantitative NMR measurement? Retrieved from [Link][23]
- National Institute of Standards and Technology. (n.d.). **Anisyl butyrate**. NIST Chemistry WebBook. Retrieved from [Link][2]
- National Center for Biotechnology Information. (n.d.). **Anisyl butyrate**. PubChem Compound Database. Retrieved from [Link][3]
- University of California, Los Angeles. (n.d.). Spectroscopy Tutorial: Esters. Retrieved from [Link][6]
- Keeler, J. (2002). NMR Data Processing. In Encyclopedia of Nuclear Magnetic Resonance, Vol. 9. John Wiley & Sons. Retrieved from [Link][26]
- Nichols, M. A. (2017, March 26). How to Determine Structure of an Ester from Proton NMR Spectrum. YouTube. Retrieved from [Link][8]
- Soderberg, T. (2023, May 15). NMR 5: Coupling Constants. YouTube. Retrieved from [Link][9]
- Chemistry LibreTexts. (2014). Coupling Constants Identify Coupled Protons. Retrieved from [Link][11]
- University of Potsdam. (n.d.). Chemical shifts. Retrieved from [Link][12]
- Chemistry LibreTexts. (2024). Chemical Shifts in ^{1}H NMR Spectroscopy. Retrieved from [Link][4]
- Chemistry Steps. (n.d.). NMR Chemical Shift Values Table. Retrieved from [Link][5]
- Clark, J. (2023). interpreting C-13 NMR spectra. Chemguide. Retrieved from [Link][13]

© 2026 BenchChem. All rights reserved.

- Reusch, W. (n.d.). Table of Characteristic Proton NMR Shifts. Michigan State University. Retrieved from [Link][7]
- The Good Scents Company. (n.d.). para-**anisyl butyrate**. Retrieved from [Link][27]
- Cambridge Assessment International Education. (n.d.). Chemistry Data Booklet. Retrieved from [Link][14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. ANISYL BUTYRATE | 6963-56-0 [chemicalbook.com]
- 2. Anisyl butyrate [webbook.nist.gov]
- 3. Anisyl butyrate | C12H16O3 | CID 243675 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. chem.libretexts.org [chem.libretexts.org]
- 5. NMR Chemical Shift Values Table - Chemistry Steps [chemistrysteps.com]
- 6. orgchemboulder.com [orgchemboulder.com]
- 7. orgchemboulder.com [orgchemboulder.com]
- 8. youtube.com [youtube.com]
- 9. m.youtube.com [m.youtube.com]
- 10. homework.study.com [homework.study.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. ucl.ac.uk [ucl.ac.uk]
- 13. chemguide.co.uk [chemguide.co.uk]
- 14. cambridgeinternational.org [cambridgeinternational.org]
- 15. Butyl butyrate(109-21-7) 13C NMR [m.chemicalbook.com]
- 16. Benzyl butyrate(103-37-7) 13C NMR [m.chemicalbook.com]

- 17. organomation.com [organomation.com]
- 18. publish.uwo.ca [publish.uwo.ca]
- 19. depts.washington.edu [depts.washington.edu]
- 20. sites.bu.edu [sites.bu.edu]
- 21. NMR Sample Preparation | College of Science and Engineering [cse.umn.edu]
- 22. NMR acquisition parameters and qNMR — Nanalysis [nanalysis.com]
- 23. chem.libretexts.org [chem.libretexts.org]
- 24. NMR Education: How to Choose Your Acquisition Parameters? [aiinmr.com]
- 25. chemistry.wilkes.edu [chemistry.wilkes.edu]
- 26. nmr.chemistry.manchester.ac.uk [nmr.chemistry.manchester.ac.uk]
- 27. para-anisyl butyrate, 6963-56-0 [thegoodscentscompany.com]

- To cite this document: BenchChem. [Application Note: Structural Elucidation of Anisyl Butyrate using ^{1}H and ^{13}C NMR Spectroscopy]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584371/docs#application-note-structural-elucidation-of-anisyl-butyrate-using-h-and-c-nmr-spectroscopy]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

© 2026 BenchChem. All rights reserved.

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.